

A Comprehensive Technical Guide to Tributylaluminum: Key Suppliers and Commercial Availability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aluminum, tributyl-

Cat. No.: B072995

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of tributylaluminum (TBA), a versatile and highly reactive organoaluminum compound. This document details its key suppliers, commercial availability, synthesis methodologies, and essential quality control protocols, tailored for professionals in research, and drug development.

Commercial Availability and Key Suppliers

Tributylaluminum is commercially available from a range of global suppliers, varying in purity, formulation, and packaging options to suit diverse research and industrial needs. Major manufacturers and distributors offer various grades, from technical to high-purity, often dissolved in hydrocarbon solvents for safer handling.

Below is a summary of key suppliers and the typical commercial forms of tributylaluminum:

Supplier	Headquarters Location	Product Grades & Formulations	Typical Packaging Options
Albemarle Corporation	Charlotte, North Carolina, USA[1][2][3][4]	Catalyst and specialty chemical grades.	Bulk quantities, specialized cylinders, and returnable containers.
Parchem fine & specialty chemicals	New Rochelle, New York, USA[5][6][7][8][9]	Technical and high-purity grades, often available as solutions in hydrocarbon solvents.[10]	Drums, intermediate bulk containers (IBCs), and smaller research-scale quantities.[11]
Wuxi Zhongkun Biochemical Technology Co., Ltd.	Wuxi, Jiangsu, China	Various grades for chemical synthesis.	Custom packaging available upon request.
ChemicalBook	(Online Marketplace)	Lists various suppliers with a range of purities and solution concentrations.	Varies by supplier, from grams to kilograms.
BuyersGuideChem	(Online Directory)	Connects buyers with global manufacturers and distributors.	Varies by supplier.

Pricing for tributylaluminum is subject to market fluctuations, purity, quantity, and formulation. For accurate and up-to-date pricing, it is recommended to contact the suppliers directly. Lead times can also vary depending on the supplier's stock and the customer's location.

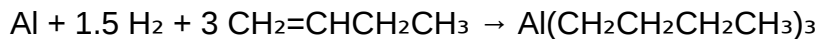
Synthesis of Tributylaluminum: Experimental Protocols

The industrial production of trialkylaluminum compounds like tributylaluminum is often achieved through the Ziegler process.[12][13] For laboratory-scale synthesis, the Grignard reaction provides a viable alternative.

Industrial Production: Ziegler Process

The Ziegler process involves the reaction of aluminum, hydrogen, and an olefin (in this case, 1-butene) to produce the corresponding trialkylaluminum.^{[14][15]}

Reaction Scheme:



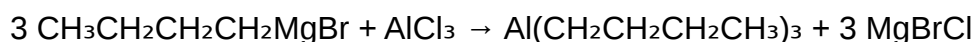
Detailed Methodology:

- **Activation of Aluminum:** High-purity aluminum powder is activated to increase its reactivity.
- **Reaction with Hydrogen and Triethylaluminum (Initiator):** The activated aluminum is reacted with hydrogen and a small amount of a trialkylaluminum, such as triethylaluminum, under high pressure and elevated temperature to form diethylaluminum hydride.
- **Hydroalumination of 1-Butene:** 1-Butene is then introduced to the diethylaluminum hydride, which undergoes hydroalumination to form tributylaluminum.
- **Purification:** The resulting tributylaluminum is purified through distillation or other separation techniques to remove unreacted starting materials and byproducts.

Laboratory Synthesis: Grignard Reaction

A Grignard reagent, butylmagnesium bromide, can be reacted with aluminum trichloride to produce tributylaluminum.^{[16][17][18][19]}

Reaction Scheme:



Detailed Methodology:

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, add magnesium turnings. Slowly add a solution of 1-bromobutane in anhydrous diethyl ether from the

dropping funnel to initiate the formation of butylmagnesium bromide. The reaction is exothermic and should be controlled by the rate of addition.

- **Reaction with Aluminum Trichloride:** Once the Grignard reagent formation is complete, a solution of anhydrous aluminum trichloride in anhydrous diethyl ether is added dropwise to the Grignard reagent at a controlled temperature (typically 0 °C).
- **Reaction Work-up:** After the addition is complete, the reaction mixture is stirred for several hours at room temperature. The reaction is then quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure. The crude tributylaluminum can be further purified by vacuum distillation.

Quality Control and Analytical Protocols

Ensuring the purity and identity of tributylaluminum is critical for its application in research and drug development. A combination of spectroscopic and chromatographic techniques is employed for quality control.

Gas Chromatography (GC)

Gas chromatography is used to determine the purity of tributylaluminum and to identify and quantify any volatile impurities.

Experimental Protocol (GC-FID):

- **Instrument:** Gas chromatograph equipped with a Flame Ionization Detector (FID).
- **Column:** A non-polar capillary column (e.g., DB-1 or equivalent).
- **Carrier Gas:** High-purity nitrogen or helium at a constant flow rate.
- **Injector Temperature:** 250 °C.
- **Detector Temperature:** 300 °C.

- Oven Temperature Program:
 - Initial temperature: 100 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 250 °C.
 - Hold at 250 °C for 5 minutes.
- Sample Preparation: Due to its pyrophoric nature, tributylaluminum must be handled under an inert atmosphere. A dilute solution of the sample in an anhydrous hydrocarbon solvent (e.g., hexane or toluene) is prepared in a glovebox.
- Injection: A small volume (typically 1 µL) of the prepared solution is injected into the GC.
- Data Analysis: The peak area of tributylaluminum is compared to the total area of all peaks to determine its purity. Impurities are identified by their retention times relative to known standards.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for confirming the structure of tributylaluminum.

Experimental Protocol:

- Instrument: NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Anhydrous deuterated benzene (C_6D_6) or deuterated toluene (C_7D_8).
- Sample Preparation: A small amount of tributylaluminum is carefully dissolved in the deuterated solvent in an NMR tube sealed under an inert atmosphere.
- Data Acquisition: Standard ^1H and ^{13}C NMR spectra are acquired.
- Expected ^1H NMR Data (in C_6D_6): The spectrum will show characteristic signals for the butyl group protons, with chemical shifts and coupling patterns consistent with the tributylaluminum structure.

- Expected ^{13}C NMR Data (in C_6D_6): The spectrum will show distinct signals for the four different carbon atoms of the butyl groups attached to the aluminum atom.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy can be used to identify the characteristic vibrational modes of the Al-C bond and the alkyl chains.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)

Experimental Protocol:

- Instrument: FTIR spectrometer.
- Sample Preparation: A thin film of the neat liquid can be prepared between two potassium bromide (KBr) or sodium chloride (NaCl) plates in an inert atmosphere glovebox. Alternatively, a solution in a suitable anhydrous solvent can be analyzed in a liquid transmission cell.
- Data Acquisition: The infrared spectrum is recorded over the range of $4000\text{-}400\text{ cm}^{-1}$.
- Expected Data: The spectrum will exhibit characteristic C-H stretching and bending vibrations of the butyl groups, as well as vibrations associated with the Al-C bond.

Safety and Handling

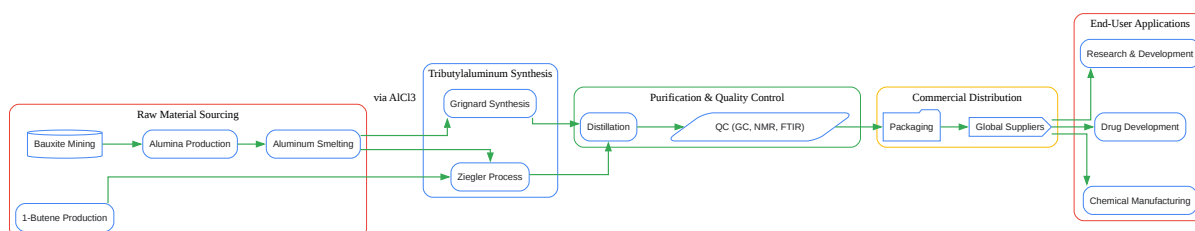
Tributylaluminum is a pyrophoric material, meaning it can ignite spontaneously on contact with air.[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#) It also reacts violently with water. Therefore, stringent safety precautions must be followed.

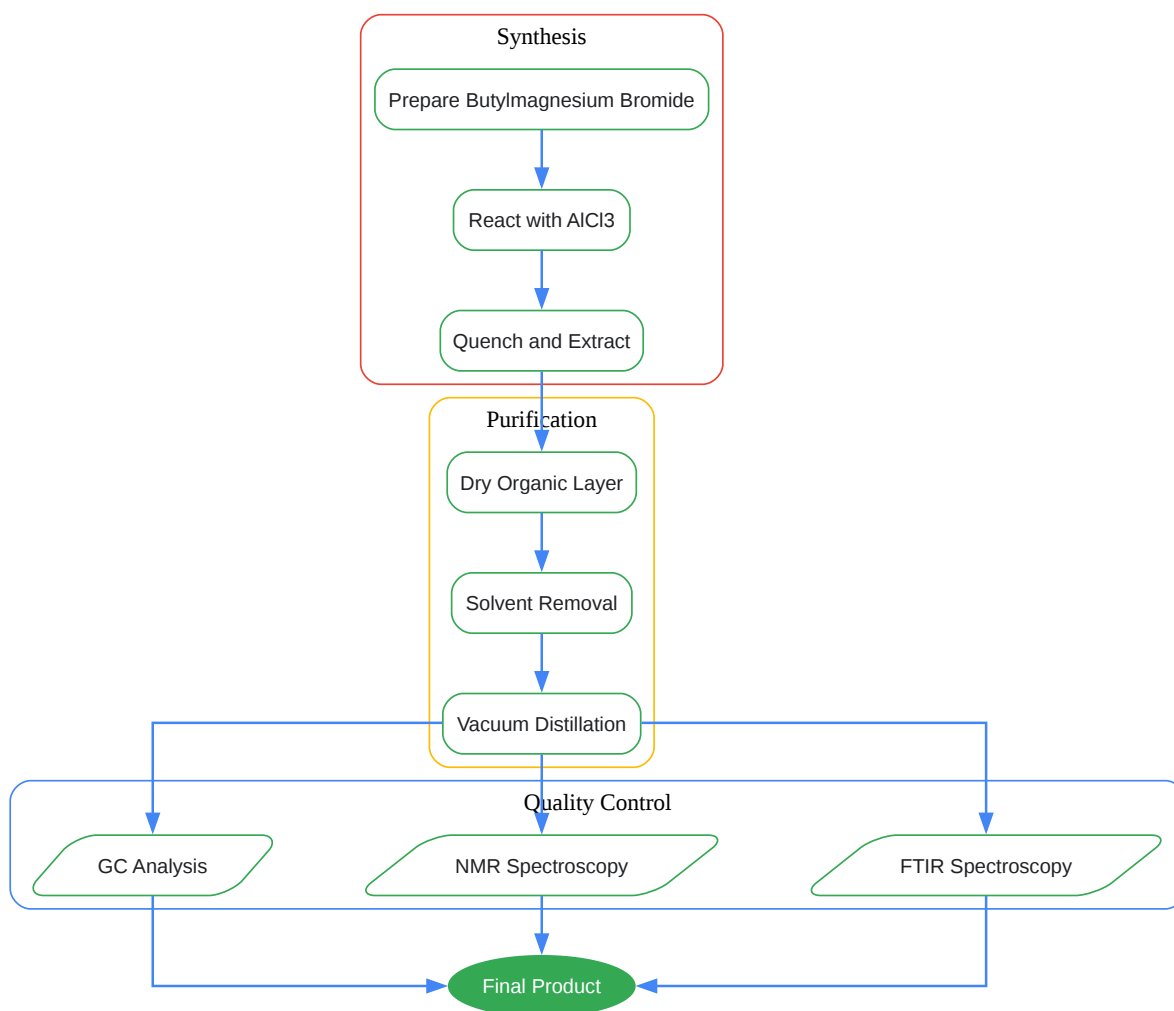
- Handling: Always handle tributylaluminum in a well-ventilated fume hood or a glovebox under an inert atmosphere (e.g., nitrogen or argon).
- Personal Protective Equipment (PPE): Wear flame-retardant laboratory coats, chemical-resistant gloves, and safety glasses or a face shield.[\[25\]](#)[\[26\]](#)[\[28\]](#)
- Storage: Store in a cool, dry, and well-ventilated area away from sources of ignition and incompatible materials.[\[25\]](#)[\[28\]](#) Containers should be kept tightly sealed under an inert atmosphere.

- Spills: In case of a small spill, cover with a dry, inert absorbent material such as sand or vermiculite. Do not use water. For larger spills, evacuate the area and contact emergency services.

Visualizations

Supply Chain of Tributylaluminum





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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Tributylaluminum: Key Suppliers and Commercial Availability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072995#key-suppliers-and-commercial-availability-of-tributylaluminum]

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